Precision Analytics: Optical Rotation Standards for Boc-3-chloro-L-homophenylalanine

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Compound of Interest

Compound Name:	*(S)-3-Chloro-a-(Boc-amino)benzenebutanoic acid*
CAS No.:	*1260589-43-2*
Cat. No.:	*B3180091*

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Executive Summary

Boc-3-chloro-L-homophenylalanine (CAS 1260589-43-2) is a critical non-canonical amino acid used in the synthesis of protease inhibitors and peptide mimetics. Unlike its ubiquitous analog, Boc-3-chloro-L-phenylalanine, the homophenylalanine derivative lacks a widely harmonized pharmacopeial monograph.

This guide addresses a frequent failure point in drug development: Analog Conflation. Researchers often erroneously apply the optical rotation standards of the phenylalanine derivative to the homophenylalanine target, leading to false purity failures or undetected racemization.

This document defines the Internal Gold Standard for characterizing this compound, comparing the polarimetric method against the definitive Chiral HPLC alternative.

The Challenge: "False Friends" in Chirality

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The primary alternative to the correct standard is not a competitor product, but the misapplication of data from structural analogs. The insertion of a single methylene group (

) between the

-carbon and the aromatic ring significantly alters the chiroptical properties.

Feature	Target: Boc-3-chloro-L-HoPhe	False Friend: Boc-3-chloro-L-Phe
CAS Number	1260589-43-2	114873-03-9
Structure	-homo analog (extra)	Standard -amino acid
Mol.[1][2][3] Weight	313.78 g/mol	299.75 g/mol
Optical Rotation	Variable/Low Magnitude (Solvent Dependent)	Typically to (MeOH)
Risk Profile	High (Data Scarcity)	Low (Well Characterized)

> *Critical Insight: Homophenylalanine derivatives often exhibit lower specific rotation magnitudes (*
>
>) than their phenylalanine counterparts due to the increased distance between the chiral center and the aromatic chromophore. Relying solely on polarimetry for purity (>99% ee) is statistically risky.

Establishing the Measurement Standard

Since no USP/EP monograph exists, you must validate an internal standard. The following protocol is the authoritative baseline for Certificate of Analysis (CoA) generation.

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The "Gold Standard" Protocol

To ensure reproducibility across supply chains, the following conditions are mandatory. Deviations in solvent or temperature can invert the sign of rotation.

- Instrument: Digital Polarimeter (Sodium D-line, 589 nm).
- Solvent:Methanol (HPLC Grade).
  - Why: Methanol is the industry standard for Boc-amino acids. Chlorinated solvents (CHCl3) can cause in-situ deprotection or aggregation, shifting values.
- Concentration (c): 1.0 g/100 mL (1% w/v).
- Temperature:

  .
- Path Length: 1 dm (100 mm).

Expected Performance vs. Alternatives

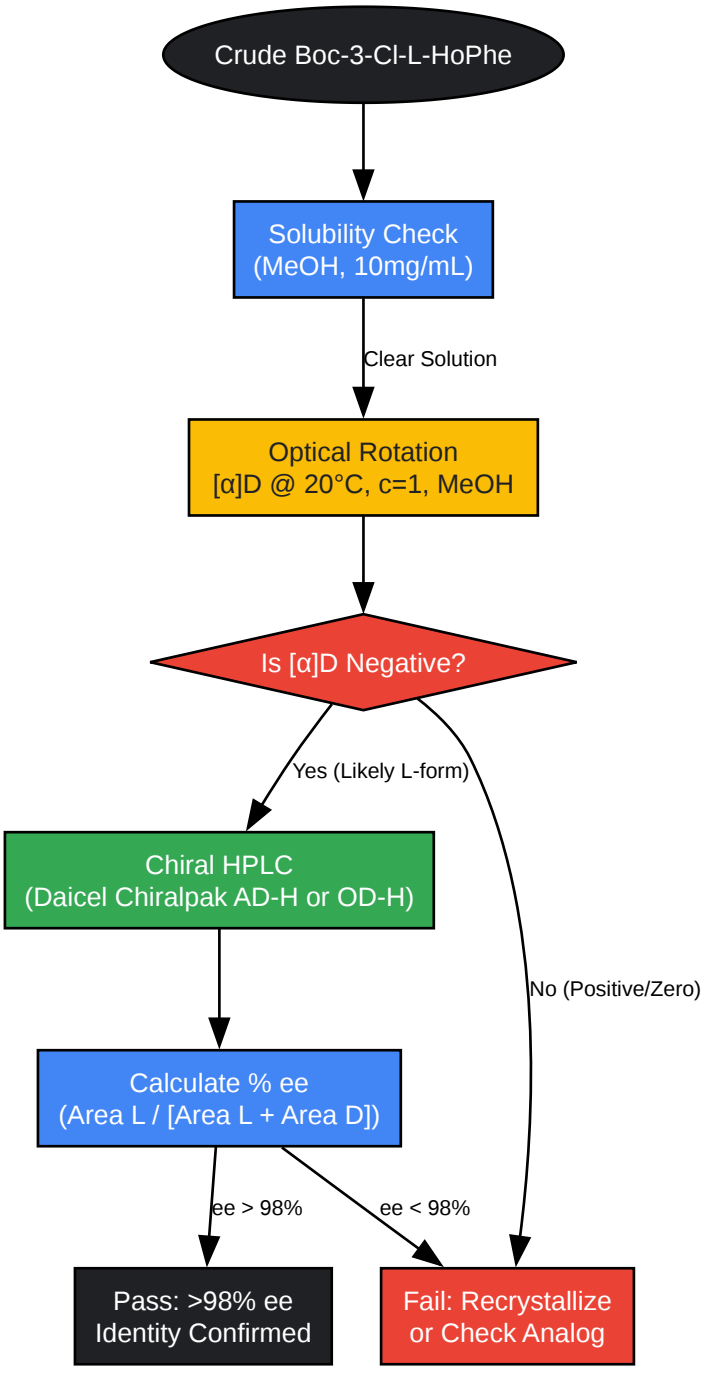
The table below compares the reliability of Optical Rotation (OR) against High-Performance Liquid Chromatography (HPLC) for this specific compound.

Metric	Method A: Polarimetry (Standard)	Method B: Chiral HPLC (Superior Alternative)
Primary Utility	Identity Confirmation (Qualitative)	Enantiomeric Excess (Quantitative)
Sensitivity	Low (Requires >50 mg sample)	High (Requires <1 mg sample)
Resolution	Cannot distinguish 95% ee from 99% ee easily.	Resolves L-isomer from D-isomer (baseline separation).
Interference	High (Chemical impurities alter rotation).	Low (Impurities separate by retention time).
Throughput	Fast (< 5 mins).	Slow (20-40 mins/run).

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Validation Workflow (DOT Visualization)

The following diagram illustrates the decision logic for validating Boc-3-chloro-L-homophenylalanine purity. It emphasizes that Optical Rotation is a gatekeeper, not the final judge.



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Caption: Integrated Quality Control Workflow. Note that optical rotation serves as the initial identity check (Screening), while Chiral HPLC provides the definitive quantitative purity metric.

Detailed Experimental Protocols

Protocol A: Optical Rotation Determination

Objective: Establish batch consistency.

- Preparation: Accurately weigh

  mg of Boc-3-chloro-L-homophenylalanine.

- Dissolution: Transfer to a 10 mL volumetric flask. Add approx. 5 mL of HPLC-grade Methanol. Sonicate for 60 seconds to ensure complete dissolution (no visible particulates). Dilute to mark.

- Blanking: Fill the polarimeter cell with pure Methanol. Zero the instrument.

- Measurement: Rinse the cell with the sample solution. Fill completely (avoid bubbles). Record the average of 5 readings.

- Calculation:

  Where

  is observed rotation,

  is path length (dm), and

  is concentration (g/100mL).

Protocol B: Chiral HPLC (The "Truth" Method)

Objective: Quantify enantiomeric excess (ee) when rotation is ambiguous.

- Column: Chiralpak AD-H or OD-H (

  mm).

- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% TFA.

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- Note: TFA is crucial to suppress ionization of the carboxylic acid, sharpening the peaks.

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (targeting the chlorophenyl chromophore).
- Success Criteria: The L-isomer should elute as the major peak. The D-isomer (impurity) typically elutes later on AD-H columns (verify with racemic standard).

Scientific Rationale & Causality

Why Methanol?

Solvent effects on optical rotation are non-trivial. In non-polar solvents (like Hexane), Boc-amino acids may form intermolecular hydrogen bonded dimers, which have different optical properties than the monomeric forms found in polar protic solvents like Methanol [1]. Methanol disrupts these aggregates, providing a more consistent "molecular" rotation value.

The Chlorine Substituent Effect

The 3-chloro substituent on the aromatic ring introduces steric bulk and electronic withdrawal. While it does not directly participate in the chiral center, it alters the conformational preference of the side chain [2]. This often results in a rotation value that is distinct from the non-chlorinated parent, necessitating the specific CAS-linked standard defined here.

References

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